

4-Methyl-2-nitrosophenol CAS number and identifiers

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Compound of Interest

Compound Name: 4-Methyl-2-nitrosophenol

CAS No.: 58243-10-0

Cat. No.: B14672563

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Technical Monograph: 4-Methyl-2-nitrosophenol Executive Summary: The Identity Challenge

4-Methyl-2-nitrosophenol is a compound that presents a unique challenge in chemical informatics and handling due to nitroso-oxime tautomerism.^[1] It exists in a dynamic equilibrium between its phenolic form (2-nitroso-p-cresol) and its quinonoid form (4-methyl-1,2-benzoquinone 2-oxime).^[1]

Researchers must be vigilant: Do not confuse this compound with 2-Nitro-p-cresol (CAS 119-33-5). The nitro (

) analogue is a distinct, lower-melting solid often mislabeled in supplier databases as the nitroso (

) compound.^[1] This guide provides the definitive identifiers to ensure procurement and experimental accuracy.

Chemical Identity & Digital Fingerprints

Due to the tautomeric equilibrium, this compound is indexed under multiple names. The Quinone Oxime form is often the dominant species in the solid state and in non-polar solvents, while the Nitrosophenol form participates in specific metal chelation pathways.^[1]

Master Identifier Table^{[1][2]}

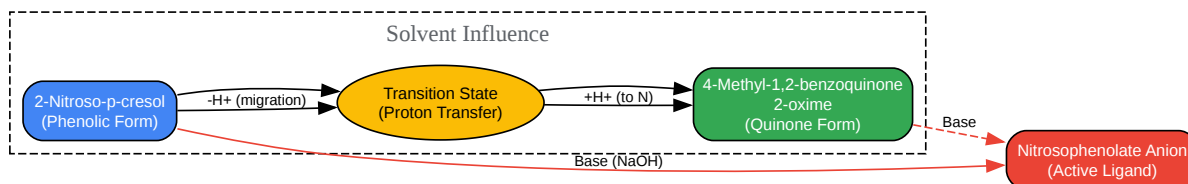
Feature	Primary Identifier / Value	Notes
Common Name	2-Nitroso-p-cresol	Phenolic tautomer name
Systematic Name	4-Methyl-1,2-benzoquinone 2-oxime	Quinonoid tautomer name (often preferred by IUPAC)
CAS Number	6971-38-6	Primary CAS for the nitroso/oxime system. ^{[1][2]}
CAS (Conflicting)	119-33-5	WARNING: This is 2-Nitro-p-cresol (). ^{[1][2][3][4]} Do not use.
Molecular Formula		MW: 137.14 g/mol
SMILES	<chem>Cc1ccc(=O)c(N=O)c1</chem> (Quinone form) <chem>Cc1ccc(O)c(N=O)c1</chem> (Phenol form)	Databases often index the quinone form. ^{[1][2]}
InChI Key	QIGCHQSWQCVQOT-UHFFFAOYSA-N	Verify against specific tautomer if needed.
Appearance	Yellow to brown needles	Decomposes upon melting (~170°C). ^[1]

Physicochemical Properties: The Tautomeric Equilibrium

The reactivity of **4-Methyl-2-nitrosophenol** is governed by the migration of a proton between the phenolic oxygen and the nitroso nitrogen.^[1] This equilibrium is solvent-dependent and critical for its function as a chelating ligand.^[1]

Mechanism of Tautomerism

In the solid state and non-polar solvents (e.g., Chloroform), the Quinone Oxime form is stabilized by intramolecular hydrogen bonding.[1] In basic aqueous solutions, the compound forms a Nitrosophenolate anion, which is the active species for metal binding.[1]



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Figure 1: Tautomeric equilibrium shifting between phenolic and quinonoid forms, leading to the active anionic ligand.[1]

Solubility Profile

- Water: Sparingly soluble (acidic form); Highly soluble (alkaline form as salt).[1]
- Organic Solvents: Soluble in ethanol, ether, and chloroform (predominantly as the quinone oxime).[1]

Synthesis Protocol: Nitrosation of p-Cresol

Safety Precaution: Sodium nitrite is toxic and an oxidizer.[1] p-Cresol is corrosive.[1][5][6][7][8] Perform all steps in a fume hood. This reaction is exothermic; temperature control is critical to prevent the formation of tarry by-products or diazonium salts.[1]

Reagents Required[1][6][9]

- p-Cresol (4-Methylphenol): 10.8 g (0.1 mol)[1]
- Sodium Hydroxide (NaOH): 4.0 g (dissolved in 100 mL water)[1]
- Sodium Nitrite (

): 7.0 g (dissolved in 20 mL water)

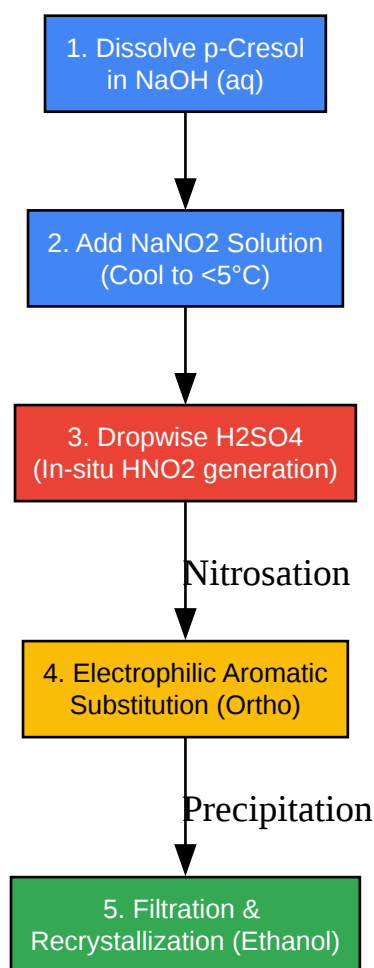
- Sulfuric Acid (

): 10% dilute solution[1]

- Ice bath

Step-by-Step Methodology

- Preparation of Phenolate: Dissolve 10.8 g of p-cresol in the NaOH solution. The solution should be clear. Cool this solution to 0–5°C in an ice bath.
- Nitrite Addition: Add the Sodium Nitrite solution to the cold phenolate mixture. Stir vigorously. Ensure the temperature remains below 5°C.
- Acidification (The Critical Step): Slowly add the dilute sulfuric acid dropwise.[1]
 - Observation: The solution will turn dark, and a precipitate will begin to form.[1]
 - Mechanism:[1] The acid generates nitrous acid () in situ, which attacks the electron-rich ring at the ortho position (activated by the phenolate oxygen).[1]
- Precipitation & Work-up: Continue stirring for 30 minutes at 0°C. The product (4-methyl-1,2-benzoquinone 2-oxime) will precipitate as a brownish-yellow solid.
 - Filtration: Filter the solid using a Büchner funnel.[1]
 - Washing: Wash with ice-cold water to remove excess acid and inorganic salts.[1]
 - Purification: Recrystallize from dilute ethanol or petroleum ether.[1]



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Figure 2: Workflow for the synthesis of **4-Methyl-2-nitrosophenol** via nitrosation.

Analytical Applications: Metal Chelation

The primary utility of **4-Methyl-2-nitrosophenol** lies in its specificity for transition metals, particularly Cobalt (Co) and Copper (Cu).^[1]

- **Cobalt Determination:** In slightly acidic to neutral pH, the ligand forms a stable, hydrophobic complex with Co(III).^[1] This complex can be extracted into organic solvents (like chloroform), allowing for spectrophotometric determination of trace cobalt in environmental samples.
- **Interference Control:** Unlike other chelators, the cobalt complex of 2-nitroso-p-cresol is exceptionally stable against acid back-washing, allowing it to be separated from Nickel or

Copper complexes which dissociate in acid.[1]

Safety & Handling (MSDS Summary)

- Hazards: Toxic if swallowed.[1][6][7][9] Causes skin and eye irritation.[1][6][7][8][9] Suspected of causing genetic defects (typical of nitroso compounds).[1]
- Storage: Store at 2–8°C. The compound is sensitive to light and air (oxidation to the nitro form).[1]
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.[1]

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